The Spectroscopic Signature of 4-Nitrobenzyl Alcohol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*4-Nitrobenzyl alcohol*
CAS No.:	*51546-73-7*
Cat. No.:	*B7767720*

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This guide provides an in-depth analysis of the spectral data for **4-nitrobenzyl alcohol** ($C_7H_7NO_3$), a key intermediate in organic synthesis and various research applications.[1][2] A thorough understanding of its spectroscopic characteristics is paramount for researchers, scientists, and drug development professionals to ensure compound identity, purity, and for the elucidation of reaction pathways. This document will delve into the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—offering not just the data, but the underlying principles and experimental considerations for its accurate interpretation.

Molecular Structure and Spectroscopic Overview

4-Nitrobenzyl alcohol is a crystalline solid at room temperature, appearing as a white to light yellow powder.[2] Its molecular structure, consisting of a benzene ring substituted with a hydroxymethyl group and a nitro group in the para position, gives rise to a distinct and interpretable spectroscopic fingerprint. The presence of aromatic protons, a benzylic alcohol moiety, and the strongly electron-withdrawing nitro group are all key features that will be elucidated by the following spectroscopic methods.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Skeleton

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. By probing the magnetic properties of atomic nuclei, we can gain detailed information about the chemical environment of each atom.

Proton (^{1}H) NMR Spectroscopy

Experimental Protocol: A sample of **4-nitrobenzyl alcohol** is dissolved in a deuterated solvent, typically deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide (DMSO-d_6), and analyzed using a high-resolution NMR spectrometer. The chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

Interpretation of the ^{1}H NMR Spectrum: The ^{1}H NMR spectrum of **4-nitrobenzyl alcohol** is characterized by distinct signals corresponding to the aromatic protons, the benzylic methylene protons, and the hydroxyl proton.

dot graph "1H_NMR_Structure" { layout=neato; node [shape=plaintext, fontsize=12]; edge [style=invis];

} caption: "Structure of **4-Nitrobenzyl alcohol** with atom numbering for NMR assignments."

Table 1: ^{1}H NMR Spectral Data for **4-Nitrobenzyl Alcohol**

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Chemical Shift (δ) ppm	Multiplicity	Integration	Coupling Constant (J) Hz	Assignment
~8.21	Doublet	2H	~8.8	Aromatic Protons (H-3, H-5)
~7.59	Doublet	2H	~8.4	Aromatic Protons (H-2, H-6)
~4.64	Doublet	2H	~5.6	Methylene Protons (-CH_2OH)
~5.55	Triplet	1H	-	Hydroxyl Proton (-OH)
Data obtained in DMSO-d_6.[3]				

The two doublets in the aromatic region are a classic example of a para-substituted benzene ring. The protons H-3 and H-5, which are ortho to the strongly electron-withdrawing nitro group, are deshielded and thus appear at a higher chemical shift (~8.21 ppm). Conversely, the protons H-2 and H-6, ortho to the hydroxymethyl group, are found at a slightly lower chemical shift (~7.59 ppm). The methylene protons of the benzyl alcohol group appear as a doublet around 4.64 ppm, coupled to the adjacent hydroxyl proton. The hydroxyl proton itself appears as a triplet around 5.55 ppm due to coupling with the methylene protons.[3] The integration of these signals (2H:2H:2H:1H) confirms the number of protons in each unique chemical environment.

Carbon-^{13} (^{13}C) NMR Spectroscopy

Experimental Protocol: Similar to ^{1}H NMR, a concentrated solution of **4-nitrobenzyl alcohol** in a deuterated solvent is used. ^{13}C NMR spectra are typically acquired with proton decoupling to simplify the spectrum to a series of single lines for each unique carbon atom.

Interpretation of the ^{13}C NMR Spectrum: The ^{13}C NMR spectrum provides information on the carbon framework of the molecule.

Table 2: ^{13}C NMR Spectral Data for **4-Nitrobenzyl Alcohol**

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Chemical Shift (δ) ppm	Assignment
~149.0	C4 (Carbon attached to NO_2)
~147.0	C1 (Carbon attached to CH_2OH)
~127.5	C2, C6 (Aromatic CH)
~123.5	C3, C5 (Aromatic CH)
~63.0	-CH_2OH (Benzylic Carbon)

Note: Approximate chemical shifts based on spectral databases and expected values.[4][5]

The carbon atom attached to the nitro group (C4) is significantly deshielded due to the strong electron-withdrawing nature of the nitro group, resulting in a chemical shift around 149.0 ppm. The carbon bearing the hydroxymethyl group (C1) also appears downfield at approximately 147.0 ppm. The aromatic methine carbons (C2, C6 and C3, C5) appear in the typical aromatic region, with the carbons ortho to the nitro group (C3, C5) being slightly more deshielded. The benzylic carbon of the hydroxymethyl group is found in the expected region for a carbon attached to an oxygen atom, around 63.0 ppm.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: A solid sample of **4-nitrobenzyl alcohol** can be analyzed as a KBr pellet or a Nujol mull. Alternatively, a solution in a suitable solvent can be used.

Interpretation of the IR Spectrum: The IR spectrum of **4-nitrobenzyl alcohol** displays characteristic absorption bands that confirm the presence of the hydroxyl, nitro, and aromatic functional groups.

Table 3: Characteristic IR Absorption Bands for **4-Nitrobenzyl Alcohol**

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Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Functional Group
~3400 - 3200	Strong, Broad	O-H Stretch	Alcohol (-OH)
~3100 - 3000	Medium	C-H Stretch	Aromatic
~2900 - 2850	Medium	C-H Stretch	Aliphatic ($-CH_2$)
~1600, ~1475	Medium-Strong	C=C Stretch	Aromatic Ring
~1520	Strong	N-O Asymmetric Stretch	Nitro ($-NO_2$)
~1345	Strong	N-O Symmetric Stretch	Nitro ($-NO_2$)
~1060	Strong	C-O Stretch	Alcohol (-OH)
~850	Strong	C-H Out-of-plane Bend	p-disubstituted benzene
Data compiled from various spectral databases.[6][7]			

The broad absorption band in the region of 3400-3200 cm^{-1} is a clear indication of the O-H stretching vibration of the alcohol group, with the broadening due to hydrogen bonding. The strong absorptions at approximately 1520 cm^{-1} and 1345 cm^{-1} are characteristic of the asymmetric and symmetric stretching vibrations of the nitro group, respectively. The presence of the aromatic ring is confirmed by the C-H stretching vibrations above 3000 cm^{-1} and the C=C stretching vibrations in the 1600-1475 cm^{-1} region. The strong band around 850 cm^{-1} is indicative of the out-of-plane C-H bending for a para-disubstituted benzene ring.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and to deduce its structure by analyzing its fragmentation pattern.

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Experimental Protocol: A small amount of **4-nitrobenzyl alcohol** is introduced into the mass spectrometer, where it is ionized, typically by electron impact (EI). The resulting ions are then separated based on their m/z ratio and detected.

dot graph "Mass_Spec_Fragmentation" { rankdir=LR; node [shape=box, style=rounded, fontname="Helvetica", fontsize=10, fillcolor="#F1F3F4", fontcolor="#202124"]; edge [fontname="Helvetica", fontsize=9, color="#5F6368"];

} caption: "Proposed fragmentation pathway for **4-Nitrobenzyl alcohol** in EI-MS."

Interpretation of the Mass Spectrum: The electron ionization mass spectrum of **4-nitrobenzyl alcohol** shows a clear molecular ion peak and several characteristic fragment ions.

Table 4: Major Fragments in the Mass Spectrum of **4-Nitrobenzyl Alcohol**

m/z	Relative Intensity (%)	Proposed Fragment Ion
153	~45	$[C_7H_7NO_3]^{+\cdot}$ (Molecular Ion, $M^{+\cdot}$)
136	~16	$[M - OH]^+$
107	~48	$[M - NO_2]^+$
77	100	$[C_6H_5]^+$
Data obtained from the NIST Mass Spectrometry Data Center.[8]		

The molecular ion peak ($M^{+\cdot}$) is observed at an m/z of 153, which corresponds to the molecular weight of **4-nitrobenzyl alcohol**.[8] The fragmentation pattern provides further structural confirmation. A common fragmentation pathway for benzyl alcohols is the loss of a hydroxyl radical, leading to the peak at m/z 136. The loss of the nitro group ($-NO_2$) results in the significant fragment at m/z 107. The base peak at m/z 77 is characteristic of the phenyl cation ($[C_6H_5]^+$), formed by the subsequent loss of a formyl radical from the $[M - NO_2]^+$ fragment.

Conclusion

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The combination of ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry provides a comprehensive and unambiguous characterization of **4-nitrobenzyl alcohol**. Each technique offers a unique piece of the structural puzzle, and together they create a robust analytical dataset that confirms the identity and purity of the compound. This guide serves as a foundational reference for scientists working with this important chemical, enabling them to confidently interpret their own analytical data and make informed decisions in their research and development endeavors.

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